

# In-depth Guide to Diphenyl(2-(triethoxysilyl)ethyl)phosphine: Molecular Properties

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## Compound of Interest

**Compound Name:** *Diphenyl(2-(triethoxysilyl)ethyl)phosphine*

**Cat. No.:** B093864

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This guide provides the fundamental molecular characteristics of **Diphenyl(2-(triethoxysilyl)ethyl)phosphine**, a compound relevant to researchers and professionals in drug development and chemical synthesis.

## Core Molecular Data

The essential molecular details for **Diphenyl(2-(triethoxysilyl)ethyl)phosphine** are its molecular formula and molecular weight. These values are critical for stoichiometric calculations in experimental protocols and for the characterization of the compound.

The molecular formula of **Diphenyl(2-(triethoxysilyl)ethyl)phosphine** is C<sub>20</sub>H<sub>29</sub>O<sub>3</sub>PSi.[1][2][3][4] This formula indicates that each molecule is composed of 20 carbon atoms, 29 hydrogen atoms, 3 oxygen atoms, 1 phosphorus atom, and 1 silicon atom.

The molecular weight of the compound is approximately 376.5 g/mol .[3][4][5][6] Minor variations in this value may be reported depending on the source, for instance, 376.50 g/mol or 376.51 g/mol , which are due to differences in the isotopic weights used for calculation.[1][2]

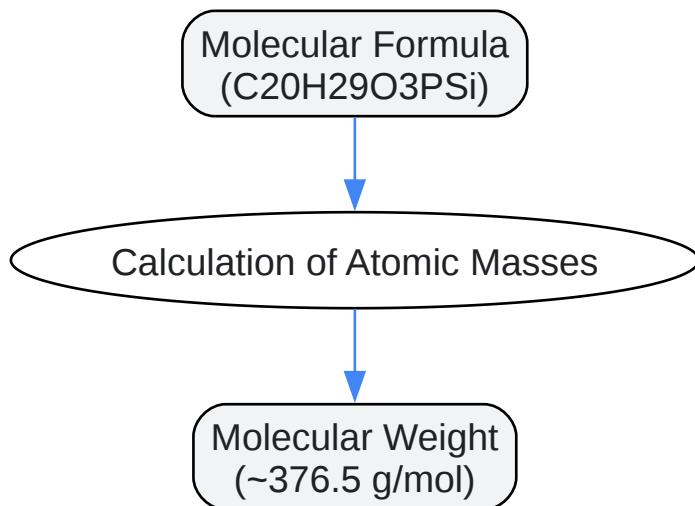
## Quantitative Molecular Information

For ease of reference and comparison, the key quantitative data for **Diphenyl(2-(triethoxysilyl)ethyl)phosphine** are summarized in the table below.

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>29</sub> O <sub>3</sub> PSi <sup>[1][2][3][4]</sup>
Molecular Weight	376.5 g/mol <sup>[3][4][5][6]</sup>
Exact Mass	376.16235831 Da <sup>[1][5]</sup>
CAS Number	18586-39-5 <sup>[1][2][3][6]</sup>
Density	1.05 g/mL <sup>[1][3]</sup>
Boiling Point	182 °C <sup>[1][3]</sup>
Flash Point	134 °C <sup>[1][3]</sup>

## Logical Relationship of Molecular Properties

The molecular formula is the foundation from which the molecular weight is calculated. The diagram below illustrates this simple, direct relationship.



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Caption: Relationship between Molecular Formula and Molecular Weight.

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- To cite this document: BenchChem. [In-depth Guide to Diphenyl(2-(triethoxysilyl)ethyl)phosphine: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093864#diphenyl-2-triethoxysilyl-ethyl-phosphine-molecular-weight-and-formula>]

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